

The Carbonyl Stretch: A Sensitive Probe of Molecular Structure

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Compound of Interest

Compound Name: *Tert-butyl 5-benzyloxy-3-oxo-azepane-1-carboxylate*

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The C=O bond produces one of the most intense and easily identifiable peaks in an IR spectrum due to the large change in dipole moment during its stretching vibration.^{[1][2]} For a simple, saturated aliphatic ketone, this peak typically appears around 1715 cm⁻¹.^{[3][4][5]} However, this value is not fixed; it is modulated by several factors including conjugation, inductive effects, and, most relevant to this discussion, ring strain.^{[6][7][8]}

IR Signature of Ketones in Azepanes: The Effect of a Seven-Membered Ring

The azepane ring is a seven-membered heterocycle. In cyclic ketones, the C-C(=O)-C bond angle directly influences the carbonyl stretching frequency.^[9] Six-membered rings like cyclohexanone are considered relatively strain-free and exhibit a C=O stretch near the acyclic standard of 1715 cm⁻¹.^{[5][9][10]} As ring size decreases, angle strain increases, forcing more s-character into the C=O bond, which strengthens it and shifts the absorption to a higher frequency (a "blue shift").^{[11][12]} For example, cyclopentanone absorbs at a significantly higher wavenumber, around 1750 cm⁻¹.^{[9][10]}

Conversely, moving from a six- to a seven-membered ring slightly alters the bond angles and ring strain, though less dramatically. Cycloheptanone, the carbocyclic analogue of an azepanone, shows a C=O stretch around 1705-1722 cm^{-1} .^[1] Therefore, a ketone within an azepane ring, such as azepan-4-one, is expected to exhibit its primary carbonyl absorption in a similar region, typically 1705-1720 cm^{-1} . The exact position can be influenced by the nitrogen atom and any substituents. For instance, ϵ -caprolactam (azepan-2-one) is technically a cyclic amide, and its carbonyl peak appears at a much lower frequency (~1660-1680 cm^{-1}) due to resonance with the nitrogen atom, a topic discussed in the carbamate section.

IR Signature of Carbamates in Azepanes: Resonance and Inductive Effects

Carbamates, often used as protecting groups (e.g., tert-butyloxycarbonyl or "Boc") or as stable amide-like linkages, present a more complex electronic system than simple ketones.^{[13][14]} A carbamate functional group (R-N(H)-C(=O)O-R') has a carbonyl group flanked by both a nitrogen and an oxygen atom.

This structure allows for two competing effects:

- **Resonance Effect:** The lone pair of electrons on the nitrogen atom can delocalize into the carbonyl group. This reduces the double-bond character of the C=O bond, weakening it and shifting its stretching frequency to a lower wavenumber (a "red shift") compared to a ketone.^[8] This is the dominant effect.
- **Inductive Effect:** The electronegative oxygen atom of the ester portion pulls electron density away from the carbonyl carbon, which would slightly increase the C=O bond strength and shift it to a higher frequency.^[7]

In practice, the resonance from the nitrogen is the more significant contributor. Consequently, the C=O stretch for a carbamate, such as an N-Boc protected azepane, is found at a lower frequency than a ketone. The typical range for a carbamate carbonyl is 1700-1670 cm^{-1} .^[15] In addition to the C=O stretch, carbamates also display other characteristic bands, notably strong C-O stretching absorptions in the 1300-1000 cm^{-1} region.^[15]

Comparative Analysis and Distinguishing Features

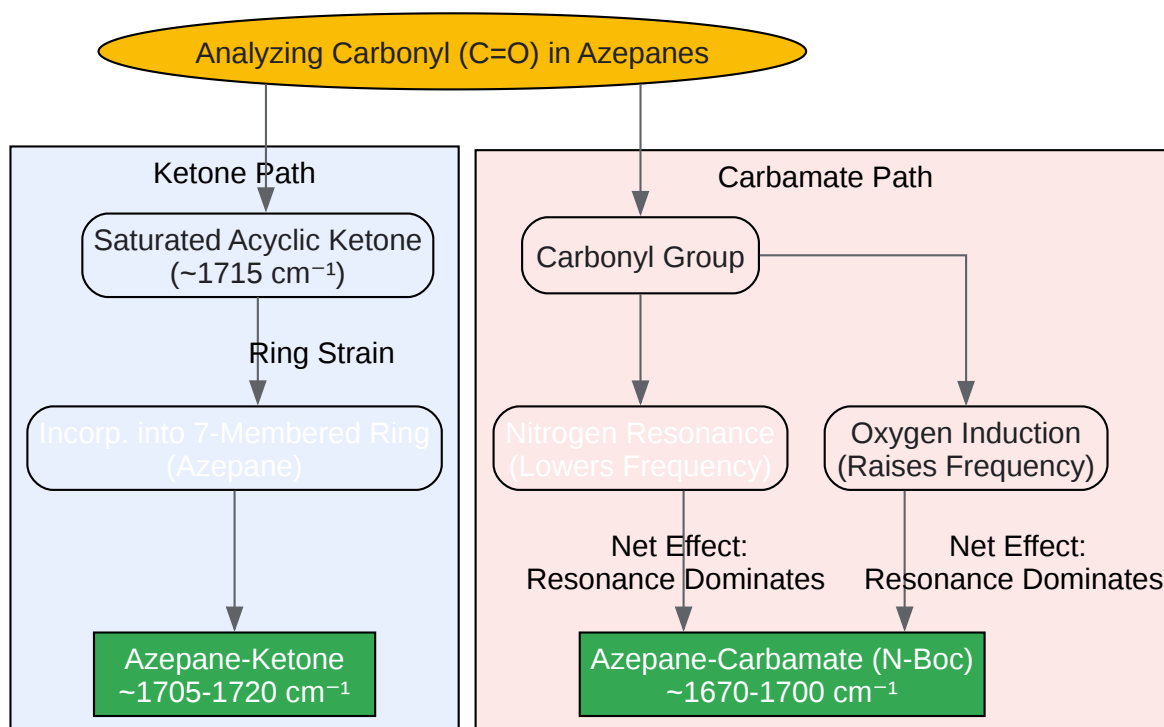
The primary distinguishing feature between a ketone and a carbamate within an azepane ring is the position of the strong C=O stretching absorption.

Functional Group	Typical C=O Stretch (cm^{-1})	Key Distinguishing Features
Azepane-Ketone	1720 - 1705	Higher frequency C=O stretch. Absence of strong C-O stretch around 1250-1150 cm^{-1} .
Azepane-Carbamate (N-Boc)	1700 - 1670	Lower frequency C=O stretch due to resonance. ^[8] Presence of strong C-O stretching bands.

As the table illustrates, a spectrum showing a strong, sharp peak at $\sim 1715 \text{ cm}^{-1}$ is indicative of a ketone, while a strong, sharp peak closer to $\sim 1685 \text{ cm}^{-1}$ strongly suggests a carbamate. The presence of additional strong C-O bands in the fingerprint region further corroborates the carbamate assignment.

Logical Framework for IR Peak Analysis

The following diagram illustrates the factors that influence the final position of the carbonyl peak, providing a logical workflow for spectral interpretation.



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Caption: Factors influencing the C=O stretching frequency in azepanes.

Experimental Protocol: Acquiring a High-Quality FTIR Spectrum

This protocol outlines the standard procedure for analyzing a solid or liquid azepane derivative using an Attenuated Total Reflectance (ATR) FTIR spectrometer, which is a common and convenient method.

Objective: To obtain a clean, interpretable IR spectrum of an azepane derivative to identify the carbonyl functional group.

Materials:

- FTIR Spectrometer with ATR accessory (e.g., diamond or germanium crystal)
- Sample (~1-5 mg)
- Spatula
- Solvent for cleaning (e.g., isopropanol or acetone)
- Lint-free wipes (e.g., Kimwipes)

Methodology:

- Prepare the ATR Crystal:
 - Ensure the ATR crystal surface is clean. Using a lint-free wipe dampened with isopropanol, gently wipe the crystal surface.
 - Allow the solvent to fully evaporate.
- Acquire a Background Spectrum:
 - With the clean, empty ATR accessory in place, close the instrument lid.
 - Using the spectrometer software, initiate a "Background Scan." This scan measures the ambient atmosphere (CO₂, H₂O) and the instrument's own optical characteristics. The software will automatically subtract this background from the sample spectrum. This step is critical for obtaining accurate data.
- Apply the Sample:
 - Place a small amount of the solid or liquid sample directly onto the center of the ATR crystal. For a solid, only enough to cover the crystal surface is needed.
 - If using a solid sample, lower the ATR press arm and apply consistent pressure to ensure good contact between the sample and the crystal. Do not overtighten, as this can damage the crystal.
- Acquire the Sample Spectrum:

- Close the instrument lid.
- In the software, initiate a "Sample Scan." Most standard protocols use 16 or 32 scans, which are co-added to improve the signal-to-noise ratio. The measurement should take approximately 30-60 seconds.
- Clean and Analyze:
 - Once the scan is complete, raise the press arm and remove the sample. Clean the ATR crystal thoroughly with isopropanol and a lint-free wipe.
 - The resulting spectrum will be displayed on the screen. Use the software tools to label the peaks of interest.
 - Primary Analysis: Look for a strong, sharp absorption between 1800 cm^{-1} and 1650 cm^{-1} .
 - A peak at $\sim 1715\text{ cm}^{-1}$ suggests a ketone.
 - A peak at $\sim 1685\text{ cm}^{-1}$ suggests a carbamate.
 - Secondary Analysis (for carbamate confirmation): Examine the region from $1300\text{--}1100\text{ cm}^{-1}$ for the presence of strong C-O stretching bands.

By following this guide, researchers can confidently and accurately distinguish between ketone and carbamate functionalities in azepane-containing molecules, ensuring the structural integrity of their compounds throughout the drug discovery and development process.

References

- Chemistry LibreTexts. (2024, September 30). 19.14: Spectroscopy of Aldehydes and Ketones. [[Link](#)]
- Gable, K. (2018, September 22). Carbonyl Stretching Vibrations. [[Link](#)]
- University of California, Davis. Infrared Spectroscopy. [[Link](#)]
- University of Colorado Boulder. Infrared Spectroscopy of Hydrocarbons. [[Link](#)]

- JoVE. (2024, December 5). Video: IR Frequency Region: Alkene and Carbonyl Stretching. [\[Link\]](#)
- Hall, H. K., Jr., & Zbinden, R. (1958). Infrared Spectra and Strain in Cyclic Carbonyl Compounds. *Journal of the American Chemical Society*, 80(24), 6428–6432. [\[Link\]](#)
- PubChem. N-Boc-hexahydro-1H-azepin-4-one. [\[Link\]](#)
- PubChem. N-Acetylcaprolactam. [\[Link\]](#)
- SlideShare. (2016, May 27). Sample preparation and factors affect IR bands. [\[Link\]](#)
- DAV University. Factors affecting vibrational frequencies and IR Spectroscopy of Hydrocarbons. [\[Link\]](#)
- ACS Publications. (2025, December 8). Spectroscopic Identification of Carbamate Formation and Synergistic Binding in Amide–CO₂[−] Complexes. [\[Link\]](#)
- University of Calgary. IR: ketones. [\[Link\]](#)
- Wikipedia. Fermi resonance. [\[Link\]](#)
- SynThink Research Chemicals. Azepan-2-one | 105-60-2. [\[Link\]](#)
- National Center for Biotechnology Information. (2023). Spectroscopic Identification of Carbamate Formation and Synergistic Binding in Amide–CO₂® Complexes. *Journal of the American Chemical Society*, 137(30), 9684–9691. [\[Link\]](#)
- Chemistry LibreTexts. (2024, September 30). 12.8: Infrared Spectra of Some Common Functional Groups. [\[Link\]](#)
- Chemistry LibreTexts. (2023, January 29). Combination Bands, Overtones and Fermi Resonances. [\[Link\]](#)
- NC State University Libraries. (n.d.). 19.14 Spectroscopy of Aldehydes and Ketones. [\[Link\]](#)
- University of Calgary. IR: amines. [\[Link\]](#)

- Spectroscopy Online. (2020, December 20). The Carbonyl Group, Part I: Introduction. [[Link](#)]
- Royal Society of Chemistry. (2021, January 26). Understanding Fermi resonances in the complex vibrational spectra of the methyl groups in methylamines. [[Link](#)]
- Wikipedia. Caprolactam. [[Link](#)]
- ResearchGate. (n.d.). Infrared spectra of a) carbamic acid dimer (NH₂COOH)₂, b) ammonium.... [[Link](#)]
- NC State University Libraries. (n.d.). 24.10 Spectroscopy of Amines. [[Link](#)]
- PubMed. (2007, September 21). Direct identification and decongestion of Fermi resonances by control of pulse time ordering in two-dimensional IR spectroscopy. [[Link](#)]
- PubChemLite. Azepan-2-one (C₆H₁₁NO). [[Link](#)]
- ResearchGate. (n.d.). Solvent free carbamate syntheses (a) IR spectra showing the effect of.... [[Link](#)]
- Northern Illinois University. Typical IR Absorption Frequencies For Common Functional Groups. [[Link](#)]
- Scite.ai. Infrared Spectra of Ammonium Carbamate and Deuteroammonium Carbamate. [[Link](#)]
- Chemistry LibreTexts. (2020, May 30). 11.5: Infrared Spectra of Some Common Functional Groups. [[Link](#)]
- Save My Exams. (2025, February 8). Infrared Spectroscopy (OCR A Level Chemistry A): Revision Note. [[Link](#)]
- Der Pharma Chemica. (2014). Solvent-free, instant, ambient, n-boc protection of amines -A green, recyclable heterogenous acid catalysis. [[Link](#)]
- Northern Illinois University. IR Absorption Frequencies. [[Link](#)]

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Sources

- 1. The C=O Stretch [sites.science.oregonstate.edu]
- 2. spectroscopyonline.com [spectroscopyonline.com]
- 3. orgchemboulder.com [orgchemboulder.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. 19.14 Spectroscopy of Aldehydes and Ketones – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 6. Video: IR Frequency Region: Alkene and Carbonyl Stretching [jove.com]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 8. davuniversity.org [davuniversity.org]
- 9. www1.udel.edu [www1.udel.edu]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. echemi.com [echemi.com]
- 12. uobabylon.edu.iq [uobabylon.edu.iq]
- 13. CAS 57260-71-6: N-BOC-Piperazine | CymitQuimica [cymitquimica.com]
- 14. derpharmachemica.com [derpharmachemica.com]
- 15. IR Absorption Frequencies - NIU - Department of Chemistry and Biochemistry [niu.edu]
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